

3-Ethyloctane CAS number 5881-17-4.

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Compound of Interest

Compound Name: 3-Ethyloctane

Cat. No.: B044116

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An In-depth Technical Guide to **3-Ethyloctane** (CAS: 5881-17-4)

Introduction

3-Ethyloctane, identified by the CAS number 5881-17-4, is a branched-chain alkane with the molecular formula $C_{10}H_{22}$.^{[1][2]} It consists of a linear octane backbone with an ethyl group substituted at the third carbon position.^[1] This structure results in a colorless, flammable liquid that is insoluble in water but soluble in organic solvents.^[1] As a non-polar hydrocarbon, it demonstrates low reactivity under standard conditions.^[1]

In research and industrial settings, **3-Ethyloctane** is of significant interest. It is a valuable high-purity reference standard in analytical chemistry, particularly for calibrating instruments and developing methods in gas chromatography (GC) and mass spectrometry (MS).^[3] Its specific branching makes it a useful model compound for studying structure-property relationships in hydrocarbons, including investigations into combustion kinetics and fuel performance, as the isomerization of alkanes directly impacts fuel efficiency.^[3] Furthermore, it serves as a non-polar solvent or intermediate in organic synthesis.^{[3][4]}

Physical and Chemical Properties

The fundamental physical and chemical characteristics of **3-Ethyloctane** are summarized below. These properties are crucial for its handling, application in synthesis, and analysis.

Property	Value	Source(s)
CAS Number	5881-17-4	[5][6][7][8]
Molecular Formula	C ₁₀ H ₂₂	[1][2][5][7]
IUPAC Name	3-ethyloctane	[3][7]
Molecular Weight	142.28 g/mol	[2][3][5][6][7]
Appearance	Colorless liquid	[1][9]
Boiling Point	166.5 °C	[9]
Melting Point	-87.69 °C	[9]
Density	0.736 g/cm ³	[9]
Water Solubility	65.19 µg/L (temperature not stated)	[9]
LogP (Octanol/Water)	5.3 - 6.477	[4][9][10]
InChI Key	OEYGTUAKNZFCDJ- UHFFFAOYSA-N	[1][3][5][7]

Spectroscopic Data

Spectroscopic analysis is essential for the structural elucidation and confirmation of **3-Ethyloctane**.

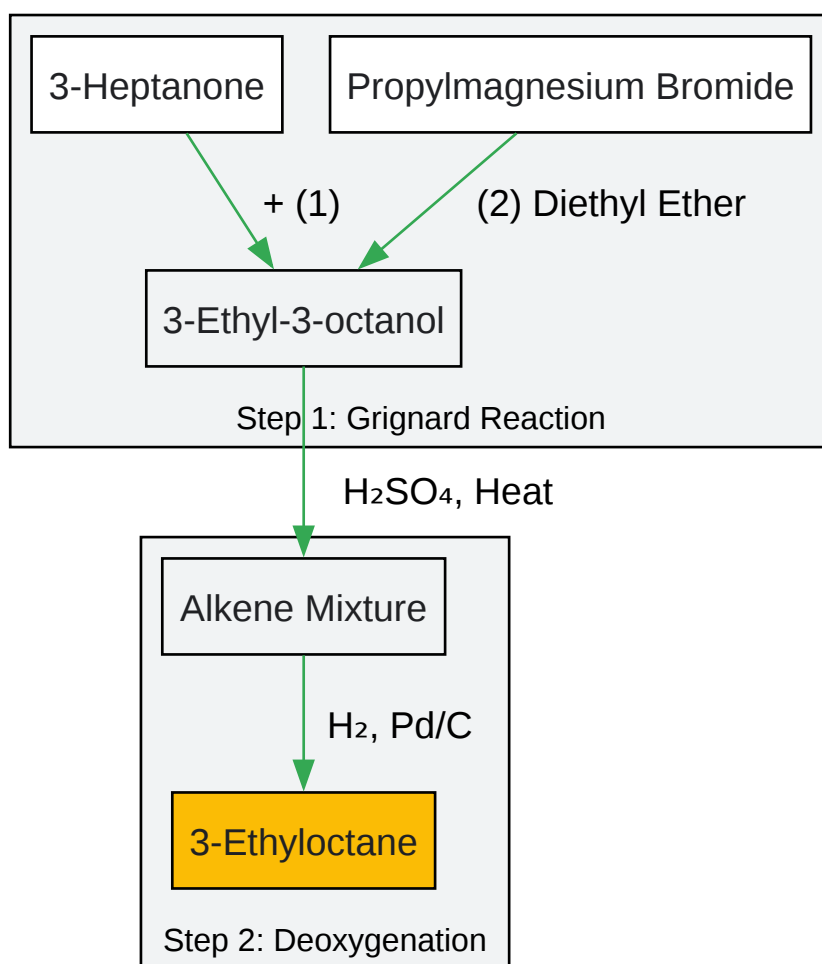
Technique	Description	Source(s)
^1H NMR	The proton NMR spectrum is complex due to the number of chemically non-equivalent protons along the carbon chain, but the chemical shifts and coupling patterns are predictable.[3]	[3]
^{13}C NMR	Carbon NMR provides direct information on the carbon skeleton, allowing for the identification of all unique carbon environments within the molecule.[11]	[11]
Mass Spectrometry	Electron ionization mass spectrometry (EI-MS) data is available through the NIST WebBook.[12][13] The fragmentation pattern is characteristic of branched alkanes, with a top peak observed at an m/z of 71.[7]	[7][12][13]
Infrared (IR) Spectroscopy	The gas-phase IR spectrum, available from the NIST/EPA Gas-Phase Infrared Database, shows characteristic C-H stretching and bending vibrations for alkanes.	[12]

Experimental Protocols

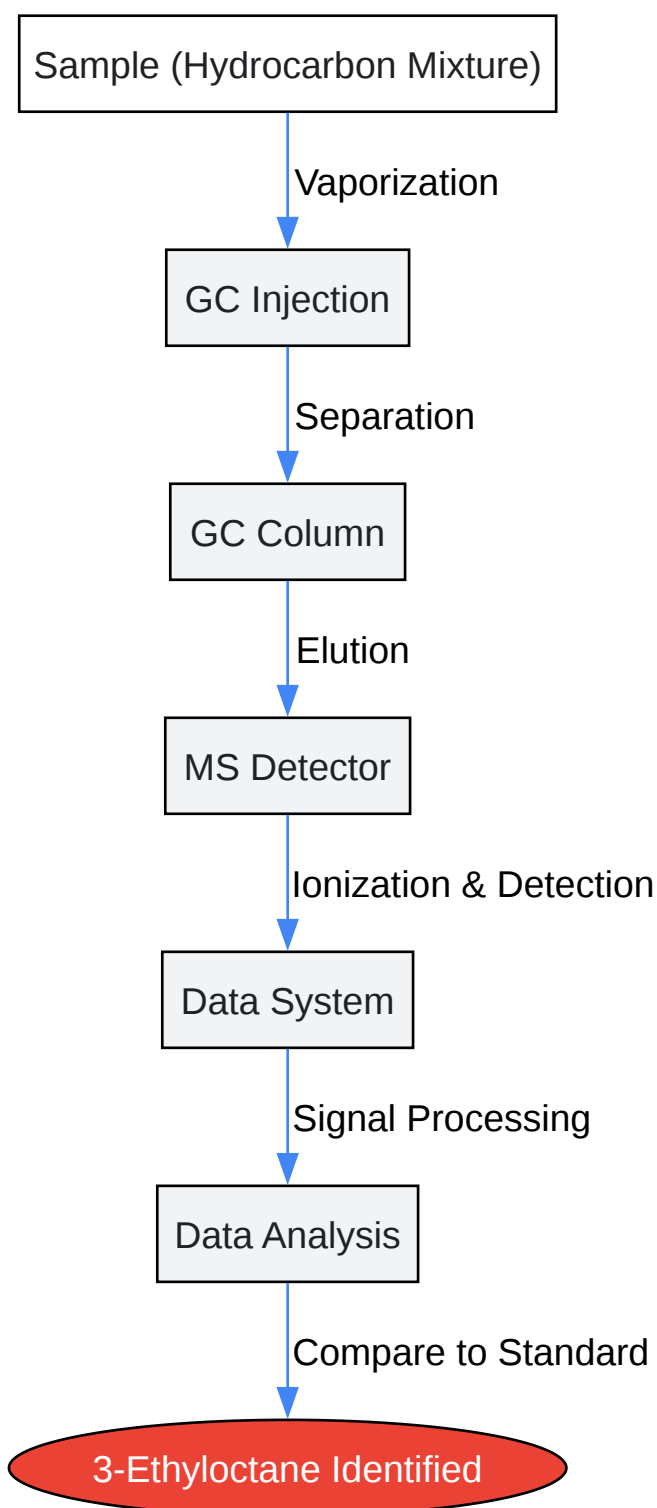
Synthesis Methodologies

The laboratory-scale synthesis of **3-Ethyloctane** requires precise control to achieve the desired isomer with high yield.[3] Common strategies include:

- Grignard Reaction: A robust method involves the reaction of a Grignard reagent with a ketone to form a tertiary alcohol, which is subsequently deoxygenated.[3]
 - Reaction: Propylmagnesium bromide is reacted with 3-heptanone in an appropriate ether solvent (e.g., diethyl ether) to form the tertiary alcohol, 3-ethyl-3-octanol.[3]
 - Dehydration: The resulting alcohol is dehydrated, typically using a strong acid catalyst (e.g., H_2SO_4) and heat, to yield a mixture of alkenes.[3]
 - Hydrogenation: The alkene mixture is then subjected to catalytic hydrogenation (e.g., H_2 over a palladium catalyst) to reduce the double bond and yield the final product, **3-Ethyl-octane**. [3]
- Alkylation: This method involves the direct formation of a carbon-carbon bond on an alkane backbone.
 - Friedel-Crafts Alkylation: An octane substrate can be alkylated using an ethyl halide (e.g., ethyl chloride or bromide) in the presence of a Lewis acid catalyst such as aluminum chloride (AlCl_3). [4]



Synthesis of 3-Ethyl-3-octane via Grignard Reaction



Analytical workflow for 3-Ethyloctane identification.

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